

TEAD-IN-13 Technical Support Center: Storage, Handling, and Troubleshooting

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Compound of Interest

Compound Name: Tead-IN-13

Cat. No.: B15544306

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage and handling of **TEAD-IN-13** stock solutions. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure the successful application of **TEAD-IN-13** in your research.

Frequently Asked Questions (FAQs)

Q1: What is **TEAD-IN-13** and what is its mechanism of action?

A1: **TEAD-IN-13** is an orally active and potent inhibitor of TEA Domain (TEAD) transcription factors, with a reported IC₅₀ of less than 100 nM.^[1] It functions by disrupting the interaction between TEAD and its co-activators, YAP and TAZ. This disruption is a key therapeutic strategy for cancers where the Hippo signaling pathway is dysregulated.

Q2: How should I prepare a stock solution of **TEAD-IN-13**?

A2: To prepare a stock solution, it is recommended to dissolve the powdered **TEAD-IN-13** in a suitable organic solvent such as Dimethyl Sulfoxide (DMSO). For detailed, step-by-step instructions, please refer to the Experimental Protocols section.

Q3: What are the recommended storage conditions for **TEAD-IN-13**?

A3: Proper storage is crucial to maintain the stability and activity of **TEAD-IN-13**.

Recommendations are summarized in the table below. It is advisable to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Q4: Can I store the diluted working solution of **TEAD-IN-13**?

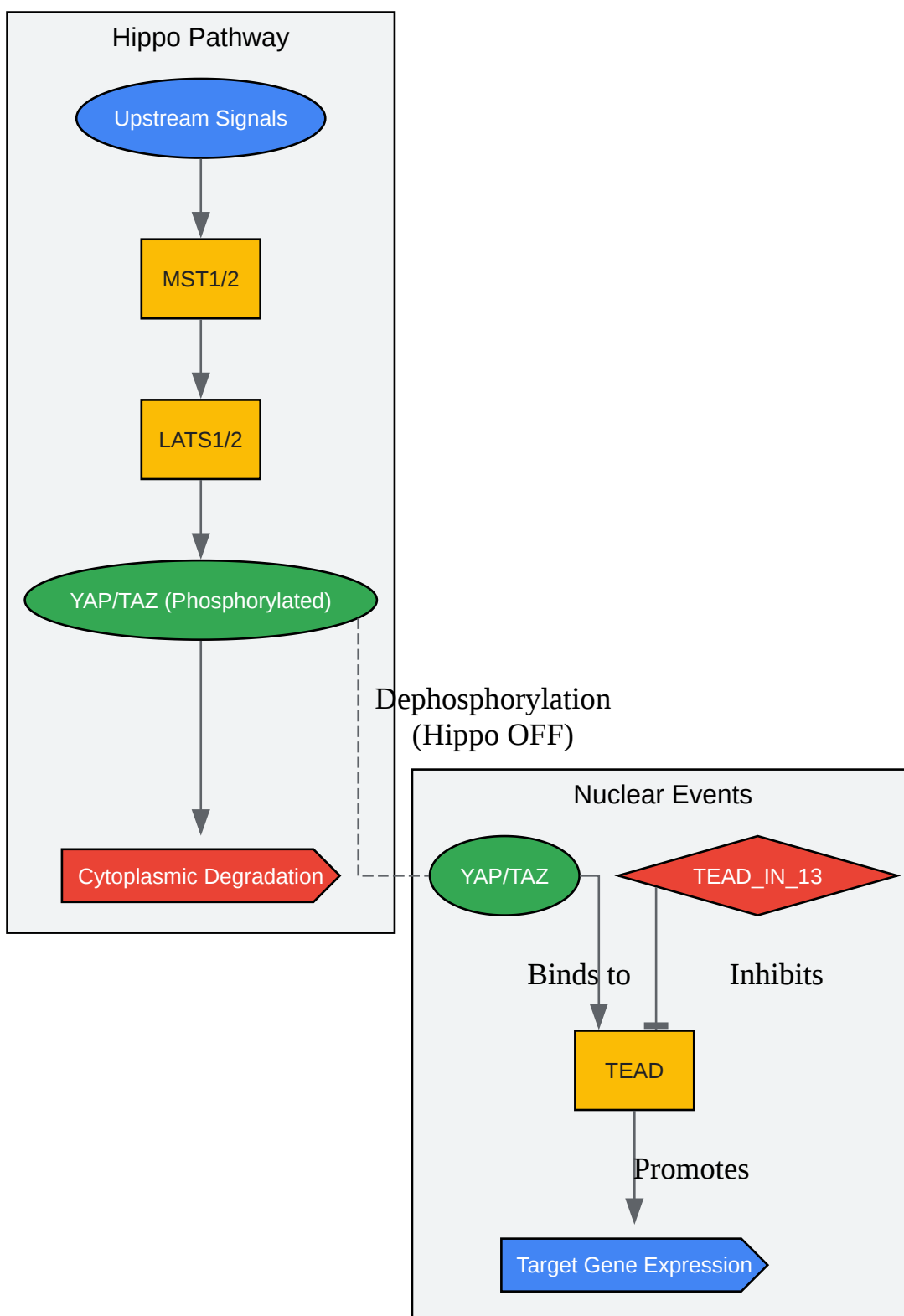
A4: It is not recommended to store diluted working solutions for extended periods. Fresh dilutions should be prepared from the stock solution for each experiment to ensure consistent results.

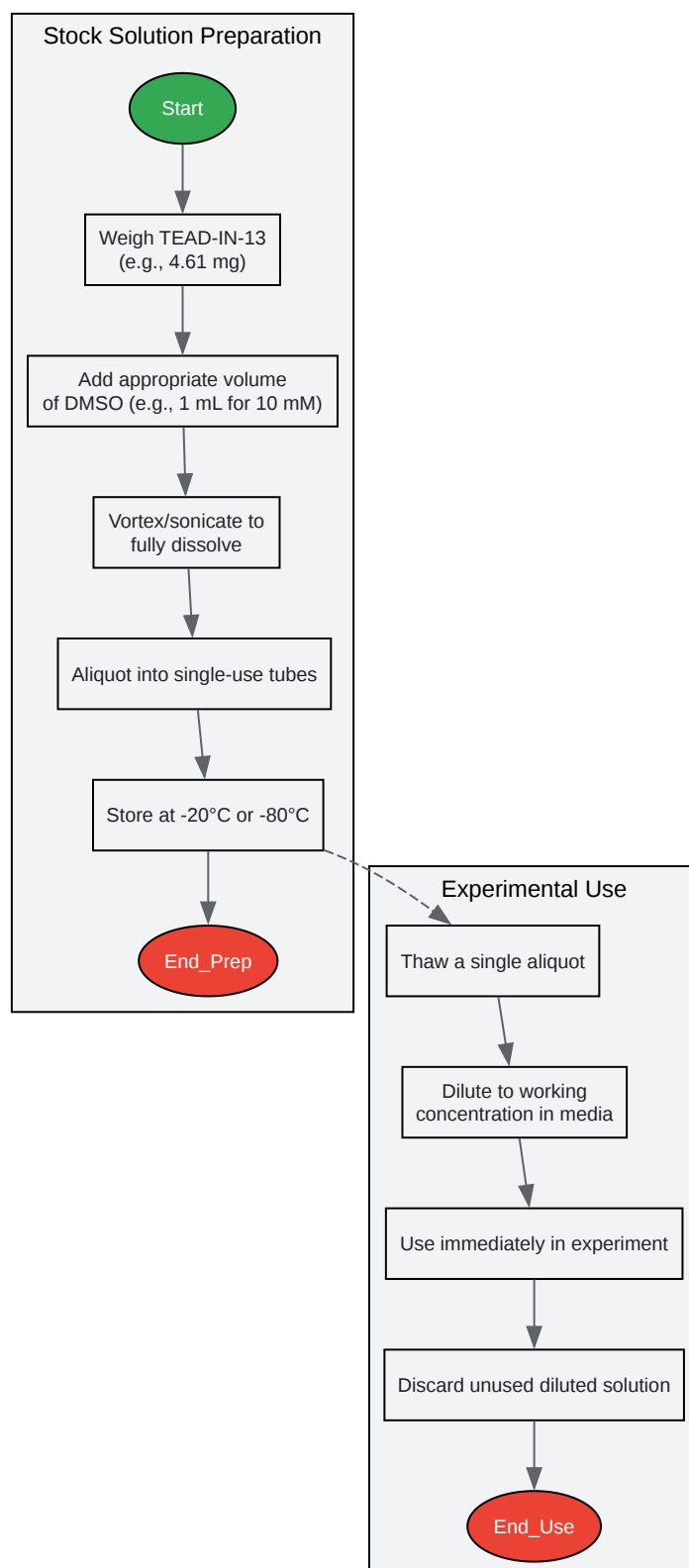
Quantitative Data Summary

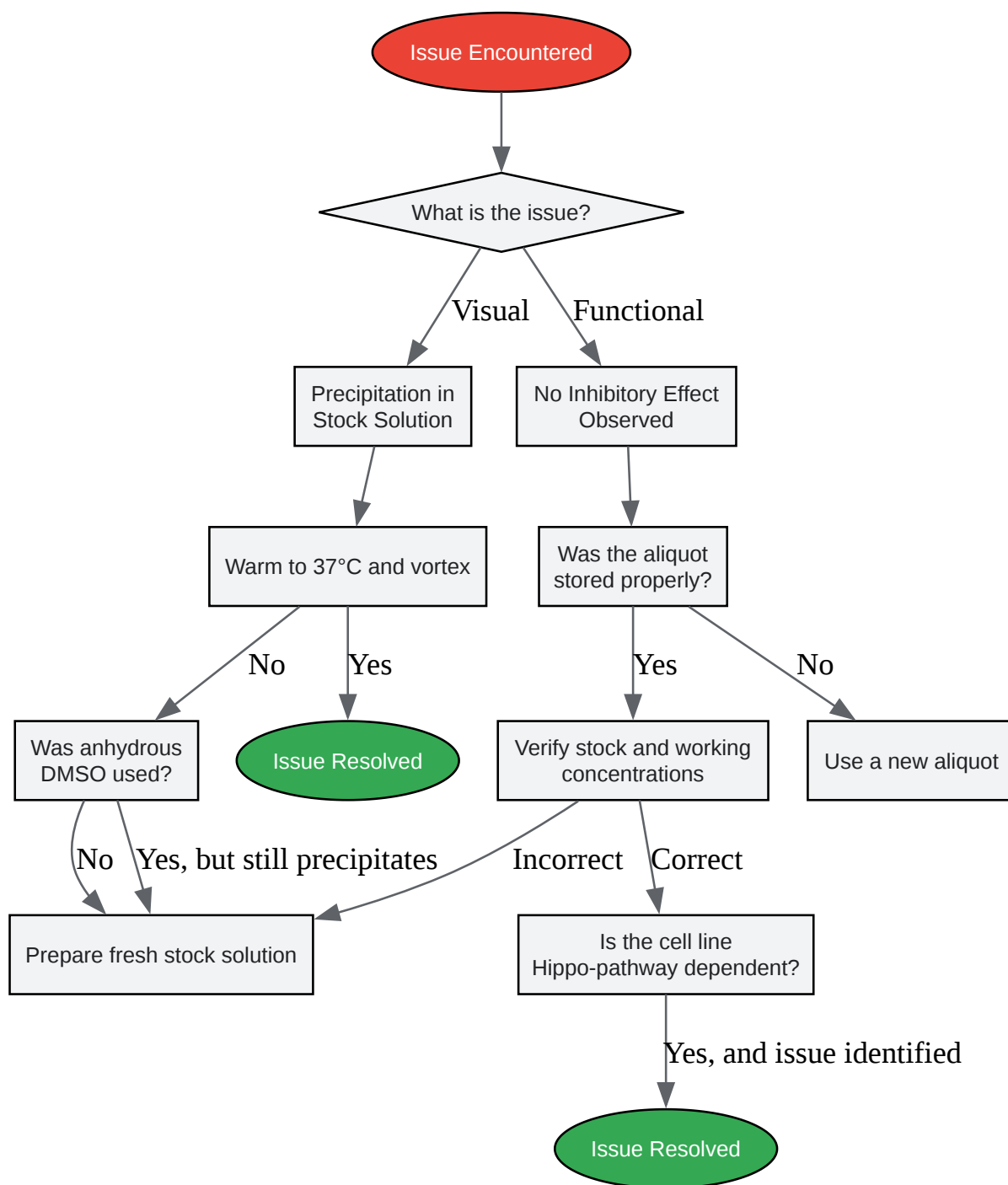
Parameter	Value	Source
Molecular Weight	461.43 g/mol	[1]
IC50	<100 nM	[1]
Form	Solid (powder)	Inferred
Recommended Solvent	DMSO	Inferred
Suggested Stock Concentration	10 mM	Inferred
Storage of Solid	-20°C (long-term)	Inferred
Storage of Stock Solution	-20°C (short-term), -80°C (long-term)	Inferred
Shipping Condition	Room temperature	[1]

Note: Some data, such as recommended solvent and storage temperatures, are inferred based on common laboratory practices for similar small molecule inhibitors, as specific details are often provided in the product's Certificate of Analysis which was not directly accessible.

Signaling Pathway and Workflow Diagrams







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References

- 1. medchemexpress.com [medchemexpress.com]
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